

# Gualamycin: An In-depth Technical Guide on its Biological Activity Spectrum

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## Compound of Interest

Compound Name: **Gualamycin**

Cat. No.: **B1243600**

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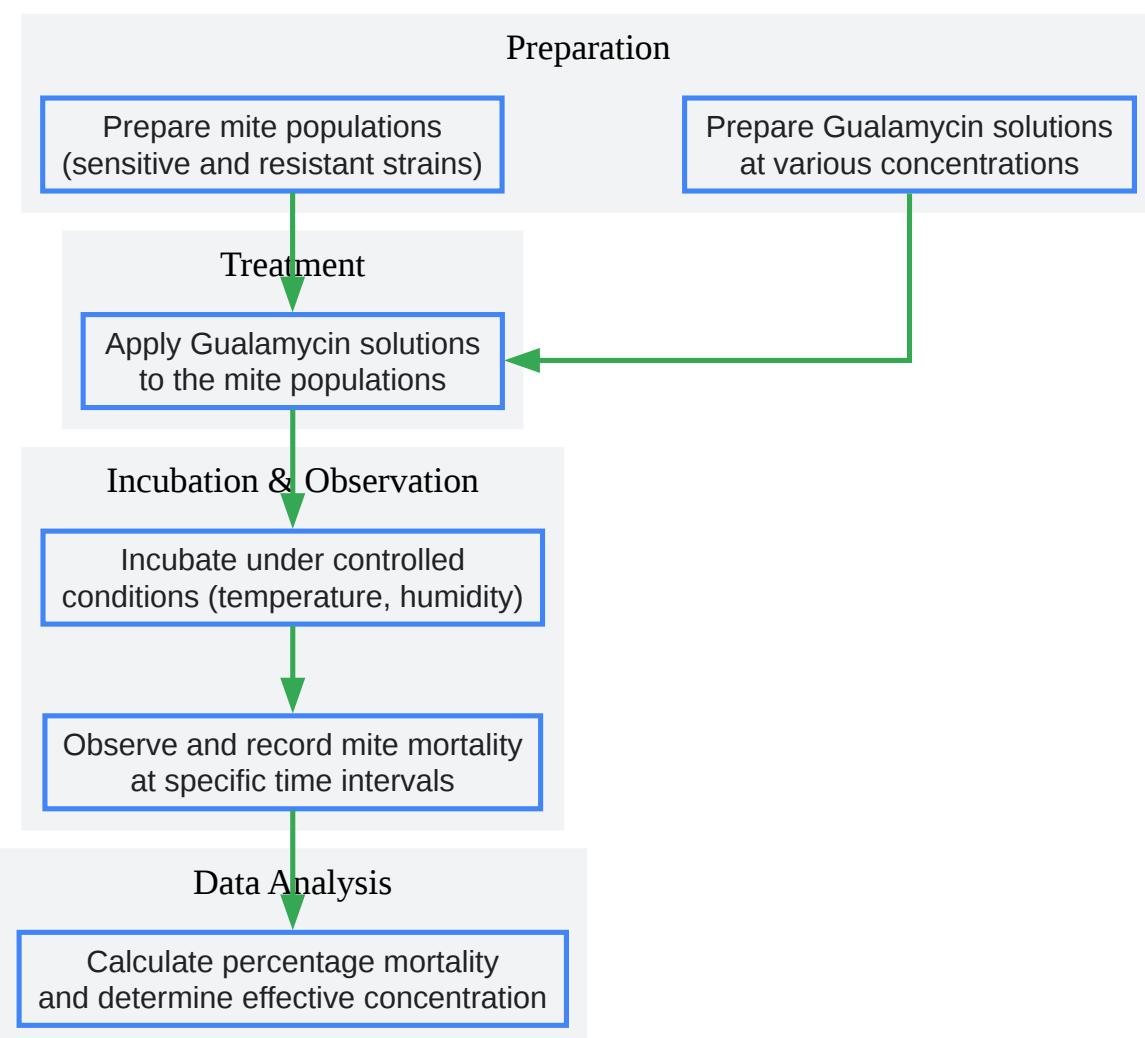
This technical guide provides a comprehensive overview of the known biological activities of **Gualamycin**, a novel natural product. The information is curated to be a valuable resource for researchers and professionals involved in drug discovery and development, presenting available quantitative data, experimental methodologies, and visual representations of associated biological pathways.

## Acaricidal Activity

**Gualamycin** was first identified as a potent acaricide, demonstrating significant efficacy against mite populations, including those resistant to existing treatments.

Compound	Concentration	Activity	Target Organism	Reference
Gualamycin	250 µg/ml	100% acaricidal activity	Dicofol-sensitive mites	[1]
Gualamycin	250 µg/ml	100% acaricidal activity	Dicofol-resistant mites	[1]

A detailed experimental protocol for the acaricidal activity assay of **Gualamycin** is not explicitly available in the provided search results. However, a general workflow can be inferred.



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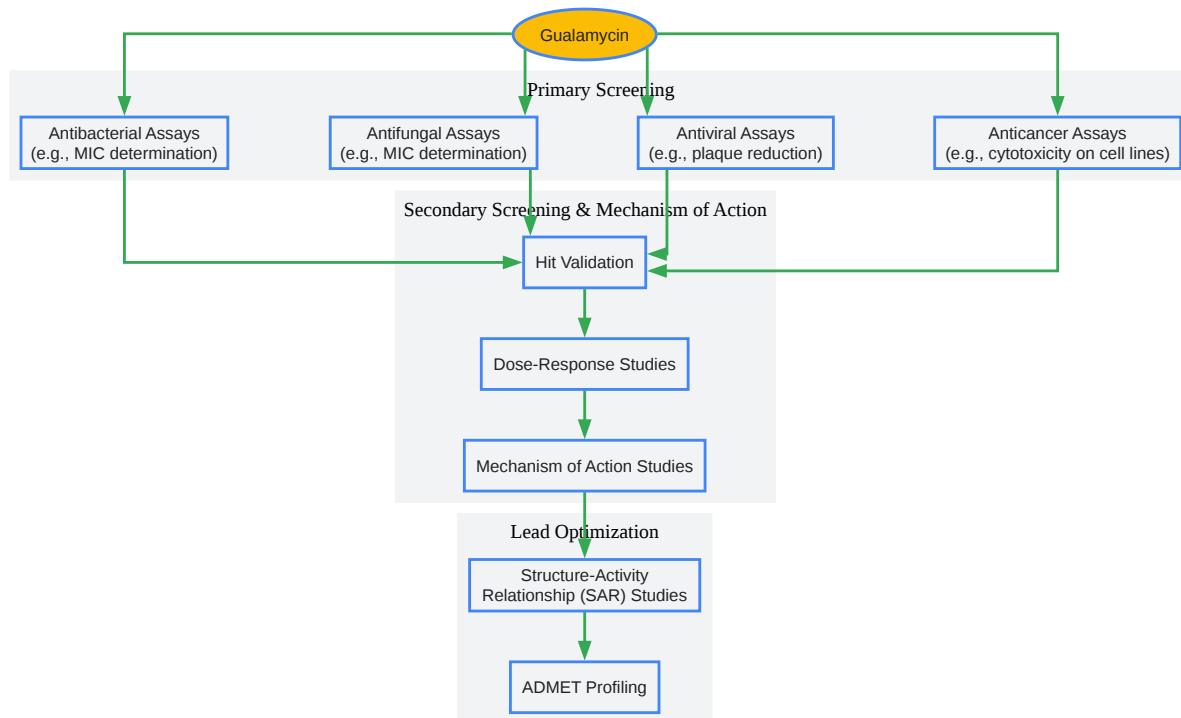
*General workflow for assessing acaricidal activity.*

## Other Biological Activities

Initial searches did not yield specific information on the antibacterial, antifungal, antiviral, or anticancer activities of **Gualamycin**. The primary focus of the available literature is on its discovery and acaricidal properties.<sup>[1][2]</sup> The structural components of **Gualamycin**, which include a disaccharide and a pyrrolidine moiety, suggest potential for a broader range of biological activities, but this remains to be experimentally verified.

Further research is required to explore the full biological activity spectrum of **Gualamycin**. Standard screening assays would be necessary to determine its potential efficacy in other therapeutic areas.

The following diagram illustrates a hypothetical workflow for the comprehensive screening of **Gualamycin**'s biological activities.



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## References

- 1. Gualamycin, a novel acaricide produced by *Streptomyces* sp. NK11687. I. Taxonomy, production, isolation, and preliminary characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Gualamycin, a novel acaricide produced by *Streptomyces* sp. NK11687. II. Structural elucidation - PubMed [pubmed.ncbi.nlm.nih.gov]
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